

Mass Spectrometry for the Characterization of Petrelintide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Petrelintide*
CAS No.: *2766385-23-1*
Cat. No.: *B15603375*

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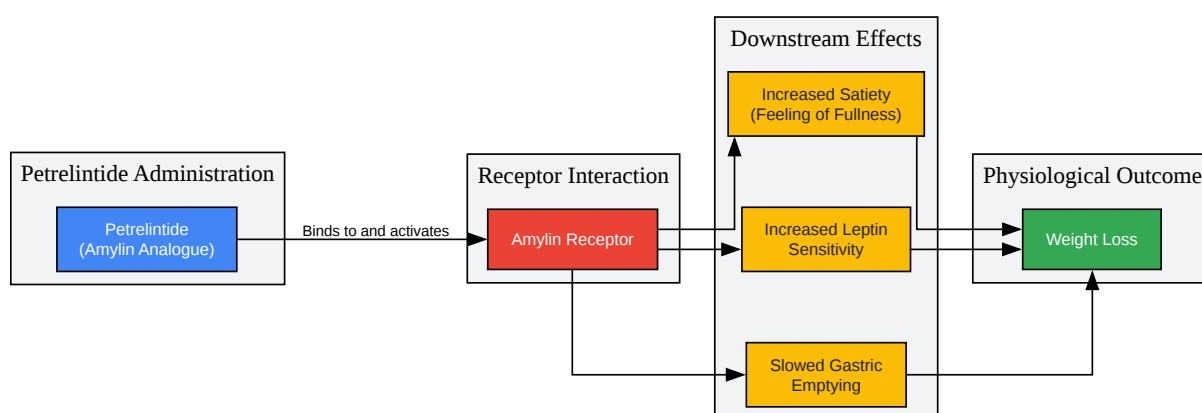
Introduction

Petrelintide (also known as ZP8396) is a long-acting amylin analogue in development for weight management.[1][2][3] As a 36-amino-acid acylated peptide, its comprehensive structural characterization is crucial for ensuring safety, efficacy, and manufacturing consistency.[4] Mass spectrometry (MS) is an indispensable analytical tool for the detailed characterization of therapeutic peptides like **Petrelintide**, providing precise information on molecular weight, amino acid sequence, and post-translational modifications (PTMs).[5][6] This document provides detailed application notes and protocols for the characterization of **Petrelintide** using mass spectrometry.

Petrelintide is designed to be a stable, long-acting analogue of human amylin that can be formulated at a neutral pH.[7][8] It is under investigation for once-weekly subcutaneous administration.[3][9] The chemical formula for **Petrelintide** is C₁₈₅H₃₀₅N₄₉O₆₁, with a molar mass of 4191.757 g·mol⁻¹. [10]

Mechanism of Action: Amylin Pathway

Petrelintide mimics the action of the natural hormone amylin, which is co-secreted with insulin from pancreatic β -cells in response to nutrient intake.[3][4] Amylin analogues increase the feeling of fullness (satiety) by directly acting on amylin receptors and by enhancing sensitivity to the hormone leptin.[3][11] This mechanism, focused on satiety rather than appetite suppression, is distinct from that of GLP-1 receptor agonists.[3]

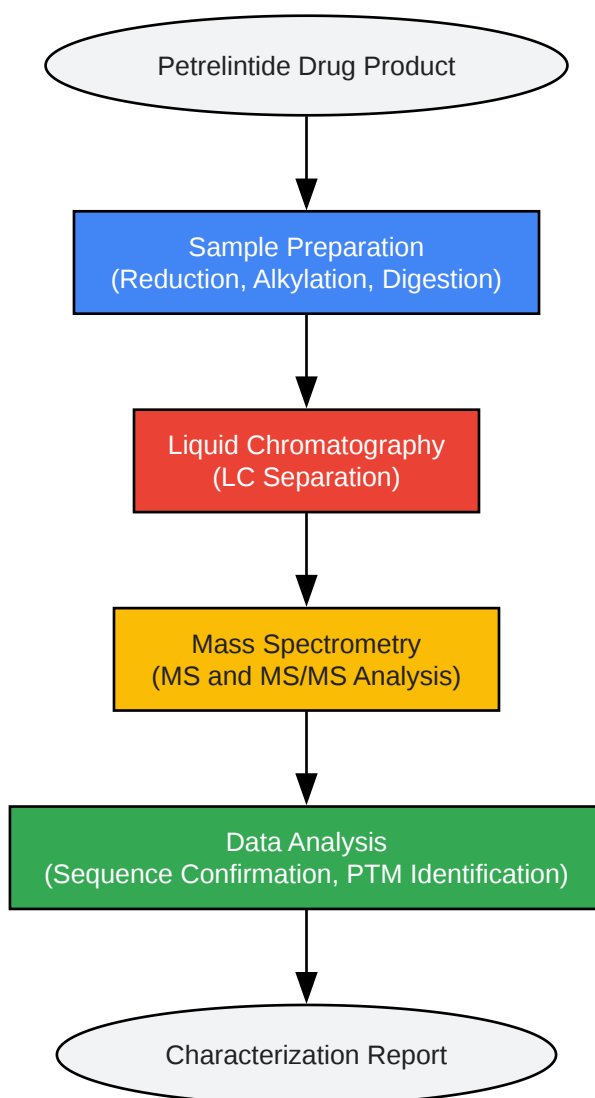


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Caption: **Petrelintide** signaling pathway.

Mass Spectrometry-Based Characterization Workflow

A typical workflow for the characterization of **Petrelintide** using mass spectrometry involves several key stages, from sample preparation to data analysis.



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References

- 1. joinvoy.com [joinvoy.com]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. zealandpharma.com [zealandpharma.com]

- [4. How Does Petrelintide Work? - NowPatient \[nowpatient.com\]](#)
- [5. biovera.com.au \[biovera.com.au\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. Development of Petrelintide: a Potent, Stable, Long-Acting Human Amylin Analogue - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. What Is Petrelintide? - NowPatient \[nowpatient.com\]](#)
- [10. Petrelintide - Wikipedia \[en.wikipedia.org\]](#)
- [11. Zealand: Latest Developments in the Insulin Analog Petrelintide for Weight Management \[synapse.patsnap.com\]](#)
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